

Application Notes and Protocols: Preparing GSK-4716 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-4716

Cat. No.: B1672389

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **GSK-4716**, a selective agonist of the Estrogen-Related Receptors $ERR\beta$ and $ERR\gamma$.

Introduction

GSK-4716 is a valuable chemical probe for studying the biological functions of the orphan nuclear receptors $ERR\beta$ and $ERR\gamma$.^{[1][2][3]} It displays selectivity for $ERR\beta/\gamma$ over $ERR\alpha$ and the classical estrogen receptors.^{[1][4]} Proper preparation and storage of **GSK-4716** stock solutions are crucial for ensuring experimental reproducibility and accuracy.

Physicochemical Properties

A summary of the key physicochemical properties of **GSK-4716** is presented in Table 1. This data is essential for accurate stock solution preparation.

Property	Value	Reference(s)
Molecular Weight	282.34 g/mol	[1][4][5]
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₂	[1][4][5]
Appearance	White to off-white solid	[5]
Purity	>98%	[6]
Solubility (DMSO)	≥ 100 mg/mL (354.18 mM)	[5][6][7]
Solubility (Ethanol)	56 mg/mL (198.34 mM)	[8]
CAS Number	101574-65-6	[5]

Experimental Protocol: Preparation of a 10 mM GSK-4716 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-4716** in dimethyl sulfoxide (DMSO).

3.1. Materials

- **GSK-4716** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **GSK-4716** before handling.

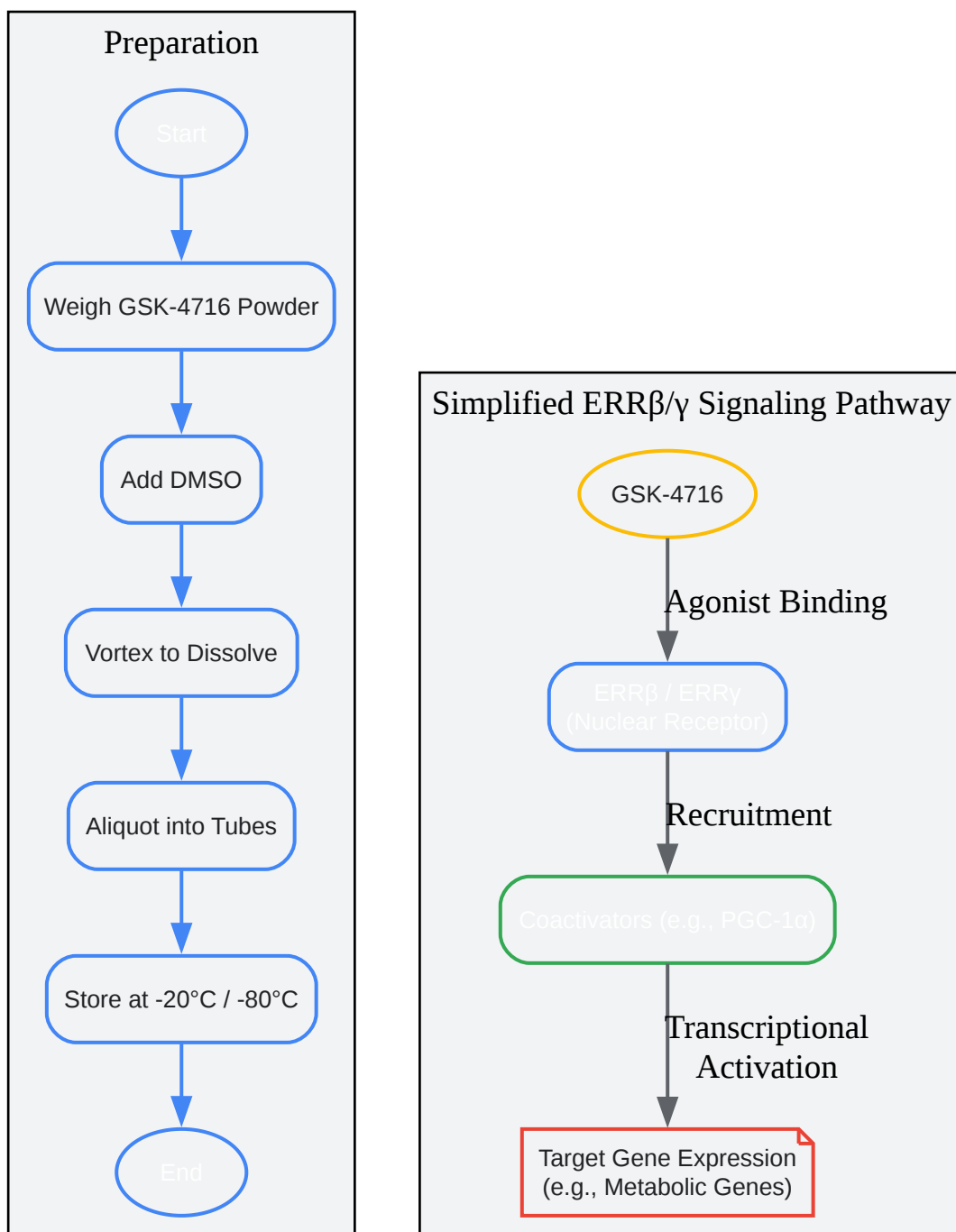
3.3. Procedure

- Equilibrate Reagents: Allow the **GSK-4716** powder and DMSO to reach room temperature before use. This is particularly important for anhydrous DMSO to prevent moisture condensation.
- Weigh **GSK-4716**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the desired amount of **GSK-4716** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.82 mg of **GSK-4716**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 282.34 \text{ g/mol} \times 1000 \text{ mg/g} = 2.82 \text{ mg}$
- Add Solvent:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **GSK-4716** powder. For the example above, add 1 mL of DMSO.
- Dissolve the Compound:
 - Cap the tube securely.
 - Vortex the solution until the **GSK-4716** is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will minimize freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C or -80°C for long-term storage.[5][8] The stock solution is stable for at least one year at -80°C and for one month at -20°C in solvent.[8]

Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **GSK-4716** stock solution and a simplified signaling pathway involving ERRβ/γ.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK4716 | ERR β /y agonist | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. GSK 4716 (3075) by Tocris, Part of Bio-Techne [bio-techne.com]
- 4. GSK 4716, ERRbetagamma agonist (CAS 101574-65-6) | Abcam [abcam.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. GSK-4716 | 101574-65-6 | Estrogen Receptor/ERR | MOLNOVA [molnova.com]
- 7. GSK-4716 | Estrogen Receptor/ERR | TargetMol [targetmol.com]
- 8. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing GSK-4716 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672389#preparing-gsk-4716-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

